

# Physicochemical properties of 4-Bromo-6-chloro-2-methylpyridazin-3(2H)-one

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## Compound of Interest

Compound Name: 4-Bromo-6-chloro-2-methylpyridazin-3(2H)-one

Cat. No.: B1444423

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An In-Depth Technical Guide to the Physicochemical Properties of **4-Bromo-6-chloro-2-methylpyridazin-3(2H)-one**

## Executive Summary

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Bromo-6-chloro-2-methylpyridazin-3(2H)-one** (CAS No: 1178884-53-1), a heterocyclic compound of interest in contemporary drug discovery and medicinal chemistry. As a Senior Application Scientist, this document is structured to deliver not just raw data, but actionable insights into the experimental determination and interpretation of these properties. We will delve into the compound's chemical identity, explore its known and predicted physicochemical characteristics, and provide validated, step-by-step protocols for their empirical determination. This guide is intended for researchers, chemists, and drug development professionals who require a deep, practical understanding of this molecule for synthesis, formulation, and biological screening applications.

## Introduction: A Molecule of Emerging Interest

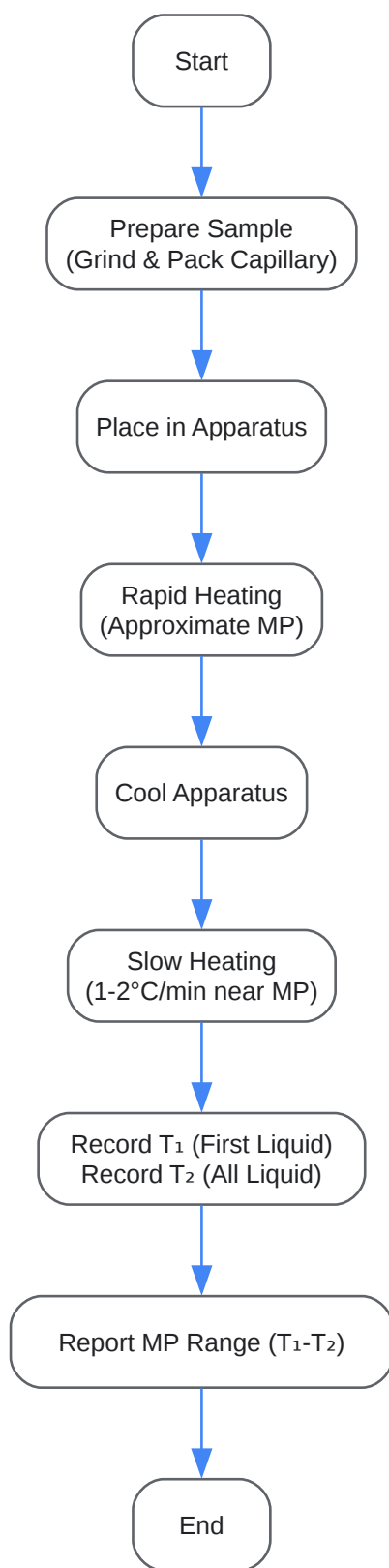
**4-Bromo-6-chloro-2-methylpyridazin-3(2H)-one** belongs to the pyridazinone class of heterocyclic compounds, a scaffold known for its diverse biological activities. The strategic placement of bromo, chloro, and methyl functional groups on the pyridazinone core creates a versatile intermediate for further chemical modification, particularly through cross-coupling

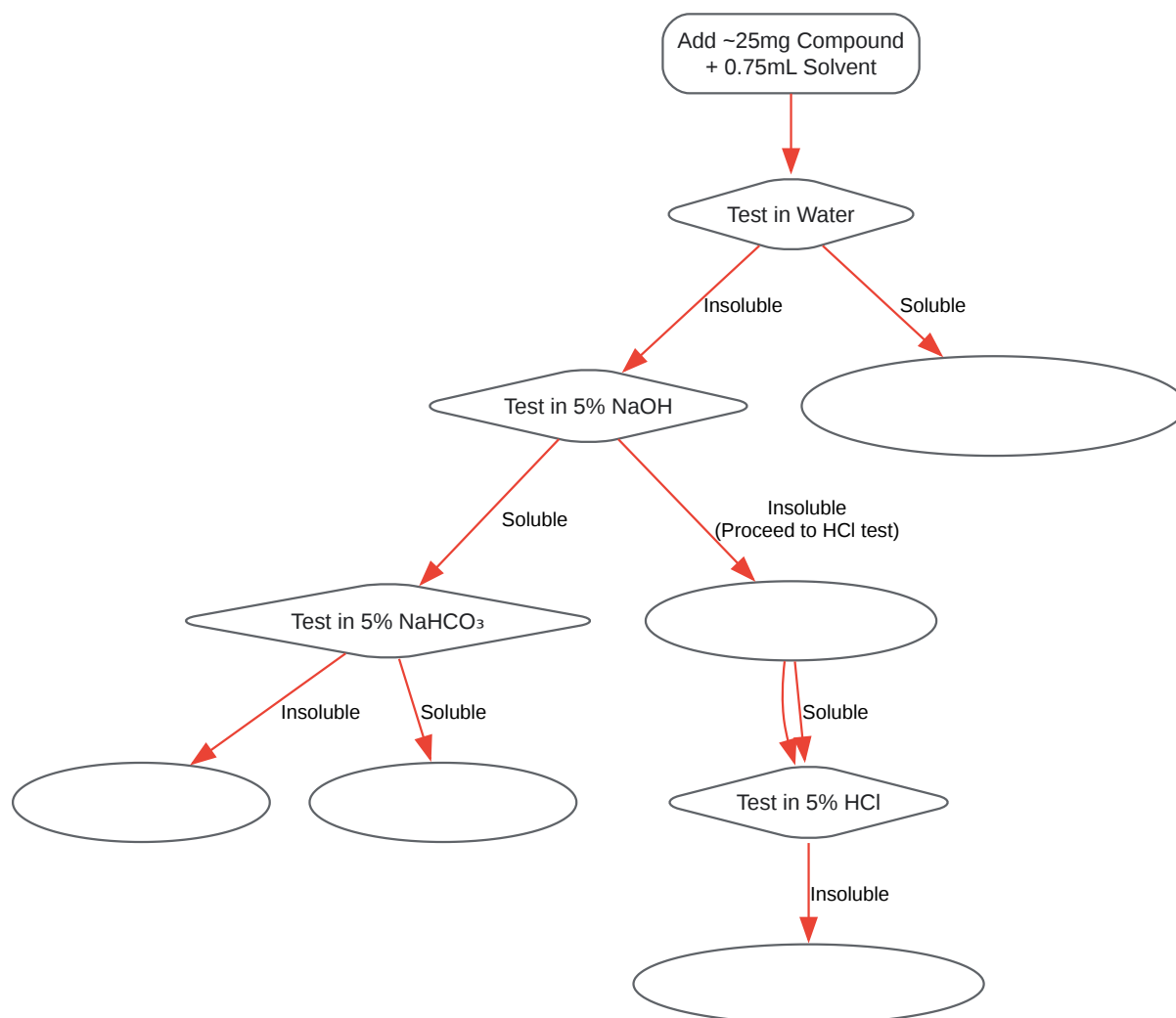
reactions.<sup>[1]</sup> While this specific molecule is a relatively niche research chemical, it holds significant potential in various therapeutic areas.

Studies have indicated its potential for intraocular applications, specifically in reducing inflammation through the inhibition of tumor necrosis factor-alpha (TNF- $\alpha$ ). Furthermore, it has been explored for its antioxidant properties and as a potential anti-VEGF (Vascular Endothelial Growth Factor) agent, a critical pathway in oncology. The broader class of pyridazinones has been investigated for applications ranging from cancer therapy to agrochemical development, highlighting the importance of a thorough characterization of new derivatives like the title compound.<sup>[2]</sup><sup>[3]</sup>

## Chemical Identity and Structure

A precise understanding of the molecule's structure is fundamental to interpreting its chemical behavior and properties.





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